

Proper Disposal Procedures for L-745,870 Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L-745870 hydrochloride

Cat. No.: B1649282

[Get Quote](#)

L-745,870 hydrochloride is a potent and selective D₄ dopamine receptor antagonist used in laboratory research.[1] Adherence to proper disposal protocols is essential to ensure the safety of laboratory personnel and to minimize environmental impact. The following guidelines are based on available safety data sheets and are intended for researchers, scientists, and drug development professionals.

Hazard Identification and Safety Precautions

While L-745,870 trihydrochloride does not meet the classification criteria for hazardous substances according to EC Directives 67/548/EEC, 1999/45/EC, or 1272/2008, it is crucial to handle it with care as the chemical, physical, and toxicological properties have not been thoroughly investigated.[2]

Potential Hazards:

- Inhalation: May cause irritation of the throat and a feeling of tightness in the chest.[2]
- Ingestion: May lead to irritation of the throat.[2]
- Skin Contact: Mild irritation may occur at the site of contact.[2]
- Eye Contact: May cause irritation and redness.[2]

Personal Protective Equipment (PPE): To prevent exposure, the following PPE should be worn when handling L-745,870 hydrochloride:

- Safety glasses
- Chemical-resistant gloves
- Laboratory coat
- Work in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#)

Spill and Accidental Release Measures

In the event of a spill, take the following steps:

- Evacuate personnel from the immediate area.[\[2\]](#)
- Ensure adequate ventilation.[\[2\]](#)
- Avoid breathing dust, vapors, or mist.[\[2\]](#)
- Wear appropriate PPE as described above.[\[2\]](#)
- Cover the spill with a suitable absorbent material.[\[2\]](#)
- Sweep up the material and place it in an appropriate, labeled container for disposal.[\[2\]](#)
- Do not let the product enter drains.[\[2\]](#)

Disposal Procedures

The primary method for the disposal of L-745,870 hydrochloride is through a licensed professional waste disposal service.

Step-by-Step Disposal Protocol:

- Collection: Carefully transfer the waste material into a suitable, sealed, and clearly labeled container.
- Professional Collection: Arrange for the collection of the waste by a specialized disposal company that handles chemical waste.[\[2\]](#)

- **Regulatory Compliance:** Ensure that the disposal method complies with all national, state, and local regulations for hazardous or toxic wastes.^[2]
- **Approved Disposal Methods:** The designated disposal company will typically use a regulated landfill site or another approved method for the destruction or disposal of the chemical.^[2]

It is important to note that L-745,870 trihydrochloride does not meet the criteria for classification as hazardous for transport.^[2]

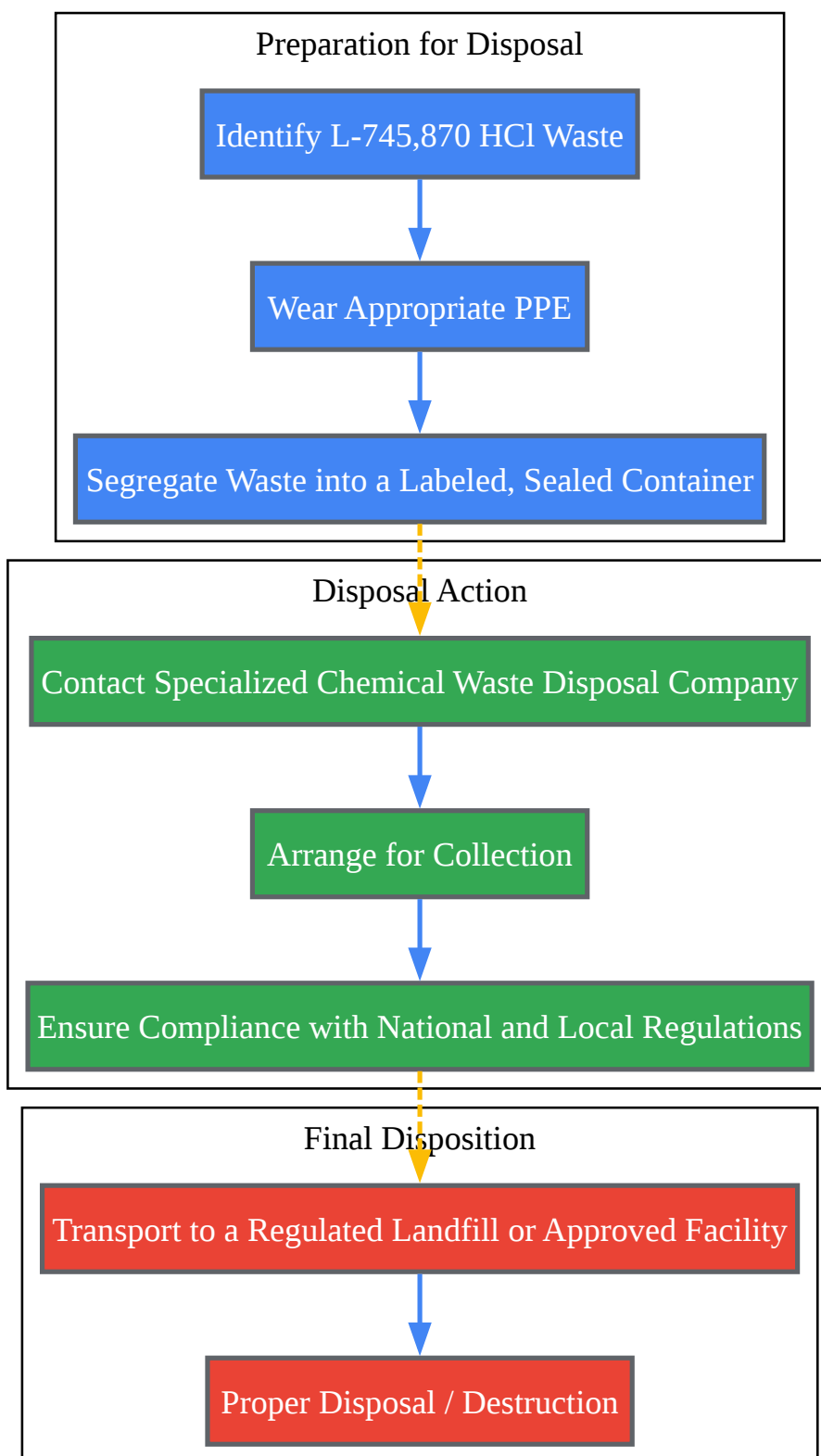
Quantitative Data

No specific quantitative data regarding disposal parameters (e.g., concentration limits for disposal) are available in the provided safety data sheets. The key data points for L-745,870 trihydrochloride are summarized below:

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₉ N ₄ Cl·3HCl	^[2]
Molecular Weight	436.21	^[1] ^[2]
CAS Number	866021-03-6	^[1] ^[2]
Solubility in Water	to 100 mM	^[1]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of L-745,870 hydrochloride.



[Click to download full resolution via product page](#)

Disposal workflow for L-745,870 hydrochloride.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rndsystems.com [rndsystems.com]
- 2. documents.tocris.com [documents.tocris.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for L-745,870 Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1649282#l-745870-hydrochloride-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com